What is the chemical structure of Linagliptin impurity E?

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Compound of Interest

Compound Name: *Linagliptin impurity E*

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Structural and Mechanistic Profiling of **Linagliptin Impurity E**: A Technical Guide for Process Chemistry and Quality Control

Executive Summary

Linagliptin is a highly potent, selective dipeptidyl peptidase-4 (DPP-4) inhibitor prescribed for the management of type 2 diabetes mellitus[1]. During the active pharmaceutical ingredient (API) manufacturing process, the formation of process-related impurities must be rigorously controlled to meet ICH Q3A(R2) guidelines. One of the most critical process-related impurities is **Linagliptin Impurity E**, a regioisomer formed during the final nucleophilic aromatic substitution (SNAr) step of the synthesis[2]. This technical guide provides an in-depth analysis of the chemical structure, mechanistic origin, and analytical methodologies required to detect and quantify **Linagliptin Impurity E**.

Chemical Identity & Structural Analysis

Linagliptin Impurity E is a structural isomer of the Linagliptin API[3]. While both molecules share the exact same molecular formula and weight, their connectivity differs at the point of attachment between the purine core and the piperidine ring.

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- In Linagliptin, the purine ring is attached to the secondary amine (N1) of the piperidine ring.
- In Impurity E, the purine ring is attached to the primary exocyclic amine (C3-NH2) of the piperidine ring[4].

Table 1: Physicochemical Comparison of Linagliptin and Impurity E

Property	Linagliptin (API)	Linagliptin Impurity E
CAS Number	668270-12-0	1446263-38-2
Molecular Formula	C25H28N8O2	C25H28N8O2
Molecular Weight	472.55 g/mol	472.55 g/mol
Exact Mass	472.2335 Da	472.2335 Da
IUPAC Name	8-[(3R)-3-aminopiperidin-1-yl]-7-(but-2-yn-1-yl)-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione	(R)-7-(but-2-yn-1-yl)-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-8-(piperidin-3-ylamino)-3,7-dihydro-1H-purine-2,6-dione
Attachment Point	Piperidine N1 (Secondary Amine)	Piperidine C3-NH2 (Primary Amine)

Mechanistic Origin & Causality of Impurity E Formation

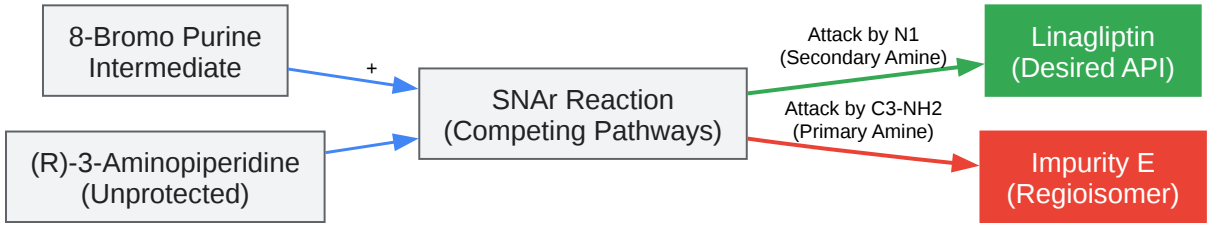
The formation of Impurity E is a classic example of competing nucleophiles in process chemistry[2]. The final step of the traditional Linagliptin synthesis involves the reaction of the electrophilic intermediate, 8-bromo-7-(but-2-yn-1-yl)-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-1H-purine-2,6(3H,7H)-dione, with (R)-3-aminopiperidine.

(R)-3-aminopiperidine is a diamine containing two distinct nucleophilic centers:

- The secondary amine (N1) within the piperidine ring.
- The primary amine (C3-NH2) attached to the chiral center of the ring.

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The Causality: Thermodynamically, both nitrogens can attack the electrophilic C8 position of the bromopurine intermediate via an SNAr mechanism. While the secondary amine is highly nucleophilic, the primary amine is less sterically hindered. If the reaction is performed with unprotected (R)-3-aminopiperidine, the primary amine competitively attacks the C8 position, leading directly to the formation of the regioisomer, Impurity E[2].



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Divergent SNAr reaction pathways leading to Linagliptin and its regioisomer, Impurity E.

Mitigation Strategy: To prevent the formation of Impurity E, modern synthetic routes employ protecting group chemistry. By using (R)-N-Boc-3-aminopiperidine or a phthalimide-protected equivalent, the primary amine is masked. This forces 100% regioselectivity toward the secondary amine. Subsequent deprotection yields highly pure Linagliptin, bypassing the need for complex chromatographic separation of the regioisomers[2].

Analytical Methodologies for Detection & Quantification

Because Linagliptin and Impurity E are exact structural isomers, they possess identical molecular weights and highly similar UV absorption profiles. Consequently, high-resolution chromatographic separation coupled with mass spectrometry (LC-MS) is the gold standard for impurity profiling[5],[6].

Step-by-Step Protocol: LC-MS/MS Method for Impurity Profiling This self-validating protocol utilizes exact mass extraction and orthogonal retention time validation to ensure trustworthy quantification of Impurity E down to trace levels (≤0.05%)[6].

Step 1: Sample & Standard Preparation

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- API Sample: Dissolve 10.0 mg of Linagliptin API in 10 mL of Methanol:Water (50:50, v/v) to yield a 1.0 mg/mL solution.
- Reference Standard: Prepare a 1.0 mg/mL stock of **Linagliptin Impurity E** reference standard[5].
- System Suitability Solution: Spike the API sample with 0.15% (w/w) of the Impurity E standard. Causality: Spiking confirms that the chromatographic method can adequately resolve the closely eluting regioisomers.

Step 2: UPLC Chromatographic Separation

- Column: Acquity UPLC BEH C18 (1.7 µm, 2.1 x 100 mm). Causality: The sub-2-micron C18 stationary phase provides the theoretical plates required to separate the subtle hydrophobic differences between the N1-linked and C3-linked piperidine rings.
- Mobile Phase A: 10 mM Ammonium Acetate in LC-MS grade water (pH 6.5). Causality: Ammonium acetate is a volatile buffer essential for preventing ion suppression in the MS source, while pH 6.5 ensures optimal peak shape for basic amines.
- Mobile Phase B: Acetonitrile.
- Gradient: 20% B to 80% B over 12 minutes at a flow rate of 0.3 mL/min.

Step 3: Mass Spectrometry (ESI-QTOF) Parameters

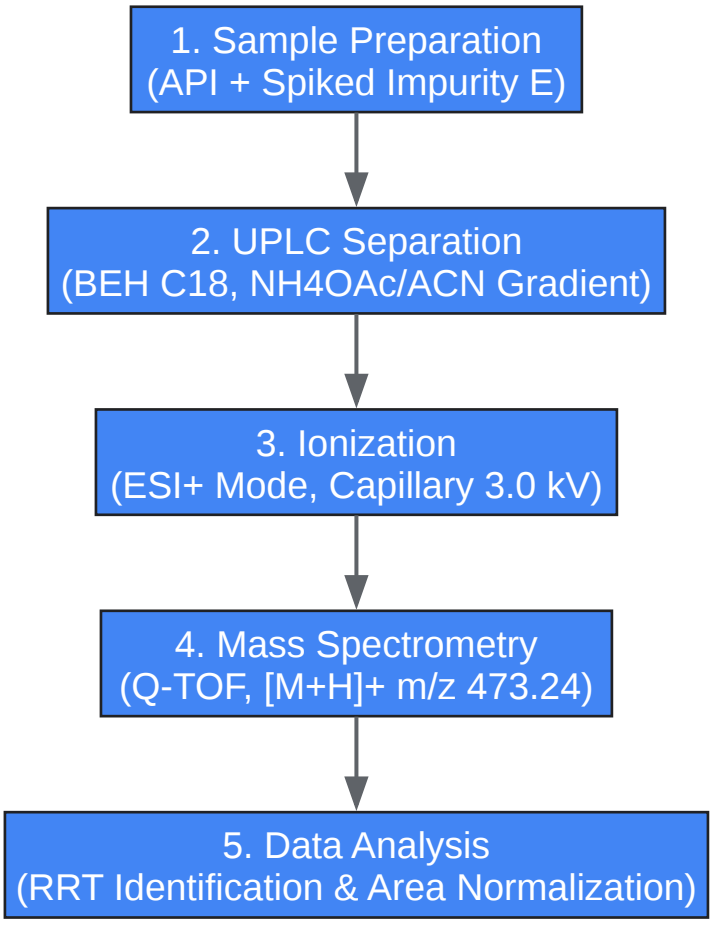
- Ionization Mode: Electrospray Ionization Positive (ESI+).
- Capillary Voltage: 3.0 kV.
- Desolvation Temperature: 350°C.
- Detection: Monitor the exact mass[M+H]+ at m/z 473.24.

Step 4: Data Analysis & Validation

- Extract the ion chromatogram (EIC) for m/z 473.24.

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- Identify Impurity E based on its relative retention time (RRT) compared to the main Linagliptin peak.
- Calculate the percentage of Impurity E using the area normalization method against the external standard calibration curve.



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Analytical workflow for the LC-MS quantification of **Linagliptin Impurity E**.

Regulatory & Quality Control Implications

In accordance with regulatory expectations, any impurity present in the API at levels greater than the qualification threshold must be structurally characterized and toxicologically qualified. **Linagliptin Impurity E** is widely utilized as a reference standard in the development and validation of analytical procedures[6]. By utilizing highly pure reference standards[3], analytical

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chemists can calibrate equipment, establish relative response factors (RRF), and ensure the continuous safety and efficacy of the Linagliptin drug product.

References

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